

3-(Methoxydimethylsilyl)propyl acrylate molecular structure and formula

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Compound of Interest

Compound Name: 3-(Methoxydimethylsilyl)propyl
acrylate

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An In-depth Technical Guide to 3-(Methoxydimethylsilyl)propyl Acrylate

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **3-(Methoxydimethylsilyl)propyl acrylate**, an organosilane compound of interest in materials science and for the functionalization of surfaces in biomedical applications. It details the molecule's structure, physicochemical properties, and relevant experimental protocols.

Molecular Structure and Formula

3-(Methoxydimethylsilyl)propyl acrylate is a bifunctional molecule featuring a reactive acrylate group and a hydrolyzable methoxysilyl group. This structure allows it to act as a coupling agent, bridging organic polymers and inorganic substrates.

- Chemical Name: **3-(Methoxydimethylsilyl)propyl Acrylate**
- Synonyms: Acrylic Acid 3-(Methoxydimethylsilyl)propyl Ester
- CAS Registry Number: 111918-90-2
- Molecular Formula: $C_9H_{18}O_3Si$

Below is a diagram representing the molecular structure of **3-(Methoxydimethylsilyl)propyl acrylate**.

Caption: Molecular structure of **3-(Methoxydimethylsilyl)propyl acrylate**.

Physicochemical Properties

The key quantitative properties of **3-(Methoxydimethylsilyl)propyl acrylate** are summarized in the table below. This data is essential for its application in formulating coatings, adhesives, and functionalized materials.

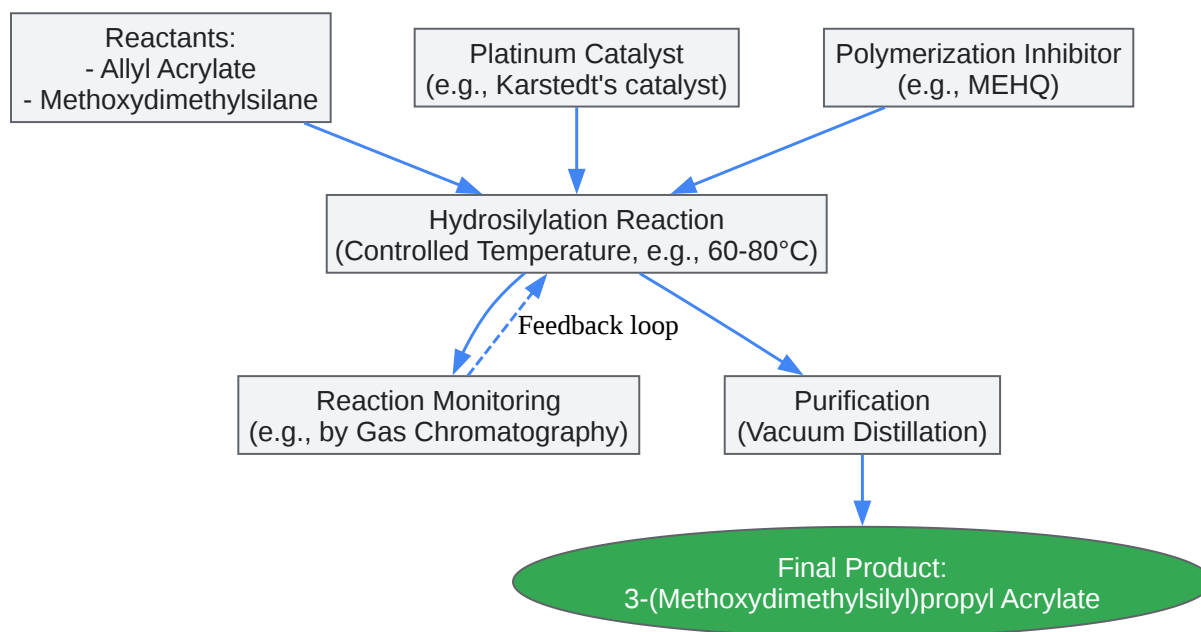
Property	Value	Reference
Molecular Weight	202.33 g/mol	
Purity (GC)	>95.0%	
Physical State	Liquid (at 20°C)	
Storage Temperature	Frozen (<0°C)	
Condition to Avoid	Heat Sensitive	

Experimental Protocols

While specific experimental data for **3-(Methoxydimethylsilyl)propyl acrylate** is limited, protocols for closely related silane coupling agents, such as 3-(Trimethoxysilyl)propyl methacrylate (TMSPMA), provide a strong basis for its synthesis, characterization, and application.

Synthesis Protocol (Proposed)

The synthesis of this compound can be proposed via a hydrosilylation reaction, a common industrial method for producing such organosilanes. This involves the addition of a silane to an unsaturated compound.



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Caption: Proposed workflow for the synthesis of **3-(Methoxydimethylsilyl)propyl acrylate**.

Methodology:

- **Reactor Setup:** A reaction vessel is charged with methoxydimethylsilane and a platinum catalyst (e.g., Karstedt's catalyst, ~10 ppm). A polymerization inhibitor is added to prevent premature reaction of the acrylate group.
- **Addition of Reactant:** Allyl acrylate is added dropwise to the stirred solution.
- **Reaction Conditions:** The reaction is typically exothermic and the temperature is maintained within a controlled range (e.g., 60-80°C) using a cooling bath.
- **Monitoring:** The progress of the reaction is monitored by techniques such as Gas Chromatography (GC) to track the consumption of the reactants.

- **Purification:** Once the reaction is complete, the crude product is purified by vacuum distillation to remove the catalyst and any unreacted starting materials, yielding the final product.

Characterization Protocol: FTIR Spectroscopy

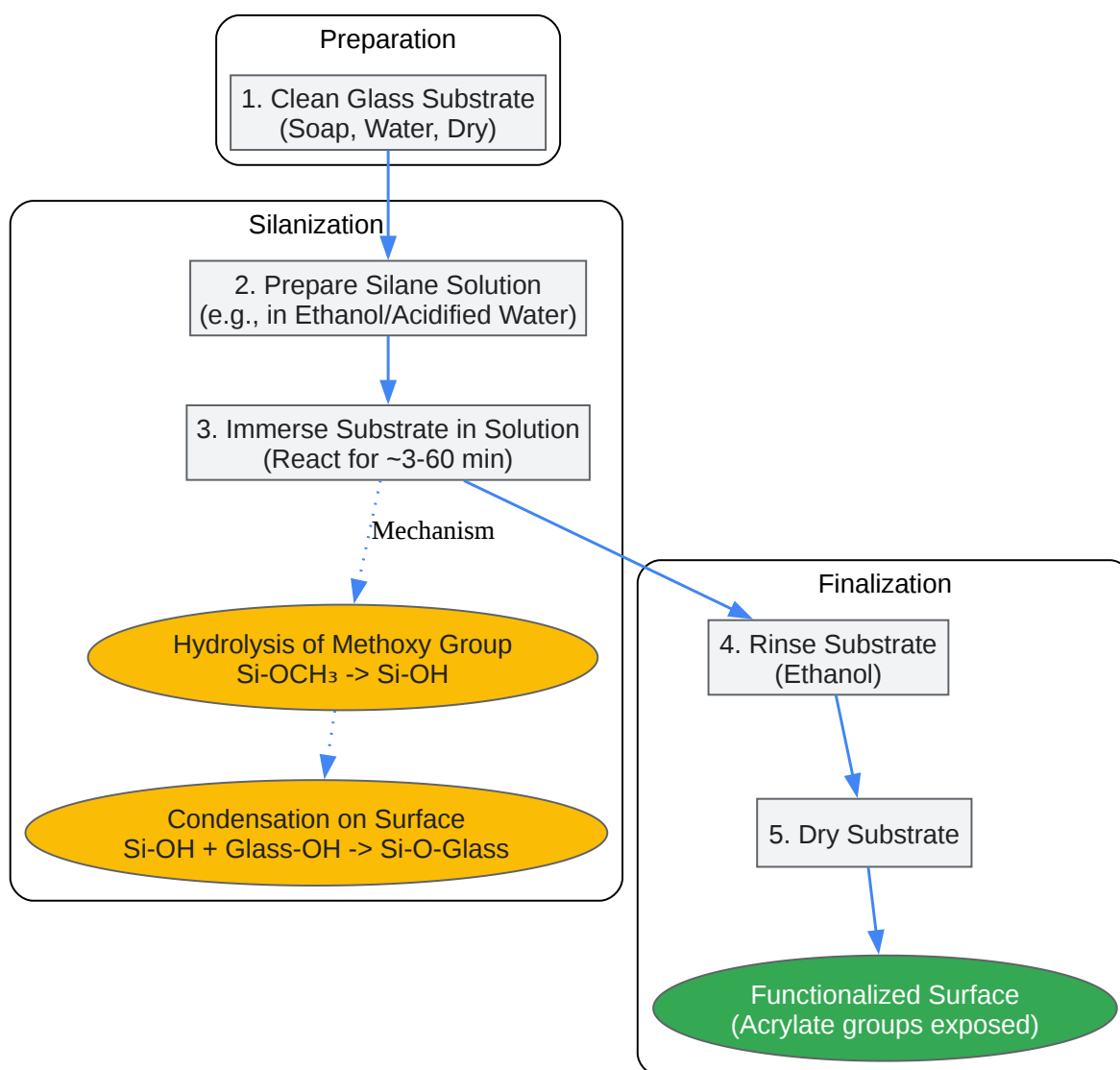
Fourier Transform Infrared (FTIR) spectroscopy is used to confirm the presence of key functional groups in the molecule.

Methodology:

- **Sample Preparation:** A small drop of the purified liquid is placed directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- **Data Acquisition:** The spectrum is recorded over a range of 4000–600 cm^{-1} with a resolution of 4 cm^{-1} . A background spectrum of the clean ATR crystal is recorded first for subtraction.
- **Data Analysis:** The resulting spectrum is analyzed for characteristic absorption bands. Key expected peaks include:
 - C=O stretch (ester): $\sim 1720 \text{ cm}^{-1}$
 - C=C stretch (acrylate): $\sim 1638 \text{ cm}^{-1}$
 - Si-O-C stretch: $\sim 1080 \text{ cm}^{-1}$
 - Si-C stretch: $\sim 800 \text{ cm}^{-1}$

Application Protocol: Surface Modification of Glass

This protocol details how **3-(Methoxydimethylsilyl)propyl acrylate** can be used to functionalize a glass surface, making it reactive towards subsequent polymerization steps. This is relevant for creating biocompatible coatings or covalently linking hydrogels to surfaces.



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Caption: Experimental workflow for surface functionalization using a silane coupling agent.

Methodology:

- **Cleaning:** Glass substrates are thoroughly cleaned with detergent, rinsed extensively with deionized water, and dried completely.
- **Solution Preparation:** A dilute solution of **3-(Methoxydimethylsilyl)propyl acrylate** is prepared. A common method involves adjusting water to pH 3.5 with acetic acid and then adding the silane, stirring until it dissolves.
- **Surface Treatment:** The clean glass plates are immersed in the silane solution and allowed to react for a set period (e.g., one hour) at room temperature. During this time, the methoxy group on the silicon atom hydrolyzes to a silanol (Si-OH), which then condenses with hydroxyl groups on the glass surface, forming a covalent Si-O-Si bond.
- **Rinsing and Drying:** The plates are removed, rinsed with a solvent like ethanol to remove excess reagent, and then dried thoroughly. The result is a glass surface functionalized with reactive acrylate groups.

Applications in Research and Development

3-(Methoxydimethylsilyl)propyl acrylate is primarily used as a silane coupling agent and adhesion promoter in materials science. Its bifunctional nature is key to its utility.

- **Organic-Inorganic Hybrid Materials:** It serves to covalently bond organic polymer resins to inorganic fillers (like silica or glass), enhancing the mechanical properties and durability of composite materials.^[1]
- **Adhesion Promotion:** It is used as a primer on substrates to improve the adhesion of subsequent coatings, adhesives, or sealants.
- **Relevance to Drug Development:** In the context of drug development, molecules like this are not active pharmaceutical ingredients but are enabling materials. Their utility lies in the surface modification of drug delivery systems. For example, they can be used to functionalize nanoparticles (e.g., silica-based) to introduce polymerizable groups on the surface.^[2] This allows for the subsequent grafting of polymers to enhance stability, biocompatibility, or to create a shell for controlled release of therapeutic agents.^{[2][3]}

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